

Fmoc-Glu(OcHx)-OH chemical structure and formula.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Fmoc-Glu(OcHx)-OH**

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An In-depth Technical Guide to Fmoc-Glu(OcHx)-OH

For Researchers, Scientists, and Drug Development Professionals

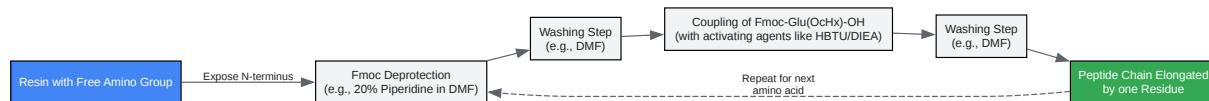
Fmoc-Glu(OcHx)-OH, or N- α -Fmoc-L-glutamic acid γ -cyclohexyl ester, is a pivotal amino acid derivative utilized in solid-phase peptide synthesis (SPPS). Its unique structural features, including the acid-labile Fmoc protecting group and the cyclohexyl ester on the side chain, offer distinct advantages in the synthesis of complex peptides for research and therapeutic development. This guide provides a comprehensive overview of its chemical properties, applications, and a detailed protocol for its use in peptide synthesis.

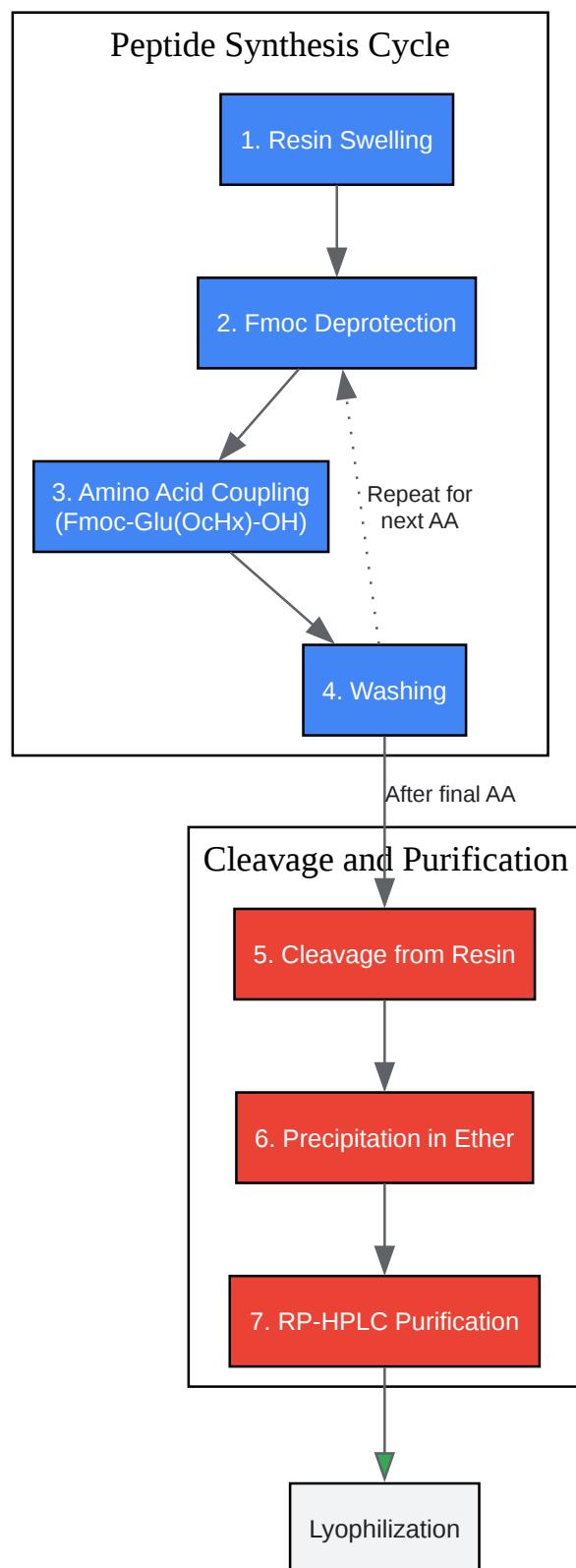
Chemical Structure and Properties

Fmoc-Glu(OcHx)-OH is a derivative of L-glutamic acid. The alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, and the gamma-carboxyl group of the side chain is protected as a cyclohexyl ester.

Chemical Formula: C₂₆H₂₉NO₆[\[1\]](#)[\[2\]](#)

Chemical Structure:





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References

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- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Fmoc-Glu(OcHx)-OH chemical structure and formula.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b613425#fmoc-glu-ochx-oh-chemical-structure-and-formula>]

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